

PF-06422913 lymphocytic interface inflammation side effects

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: PF-06422913

CAS No.: 1539296-46-2

Cat. No.: S539171

[Get Quote](#)

Key Findings on Lymphocytic Interface Dermatitis

The table below summarizes the core findings from a non-clinical toxicology study on cynomolgus macaques treated with mGluR5 negative allosteric modulators, which includes **PF-06422913** [1].

Aspect	Findings in Cynomolgus Macaques
Compound Class	Metabotropic Glutamate Receptor 5 (mGluR5) Negative Allosteric Modulators [1]
Time to Onset	8 to 9 days after start of dosing [1]
Macroscopic Lesions	Genital region (prominent in males), generalized erythema (both sexes) [1]
Microscopic Lesions	Lymphocytic interface inflammation, subepidermal bullae, individual keratinocyte vacuolation/necrosis [1]
Inflammatory Infiltrate	Primarily CD3 and CD4 positive T lymphocytes; minimal CD68+ macrophages; rare CD8+ T lymphocytes [1]
Rechallenge	Recurrence with more rapid onset after dosing holiday and rechallenge [1]

Aspect	Findings in Cynomolgus Macaques
Pathogenesis	Consistent with a delayed type-IV hypersensitivity reaction; some features comparable to bullous drug eruptions in humans [1]
MOA Relationship	A relationship to the intended mode of action (mGluR5 inhibition) could not be ruled out [1]

Investigative & Diagnostic Guidelines

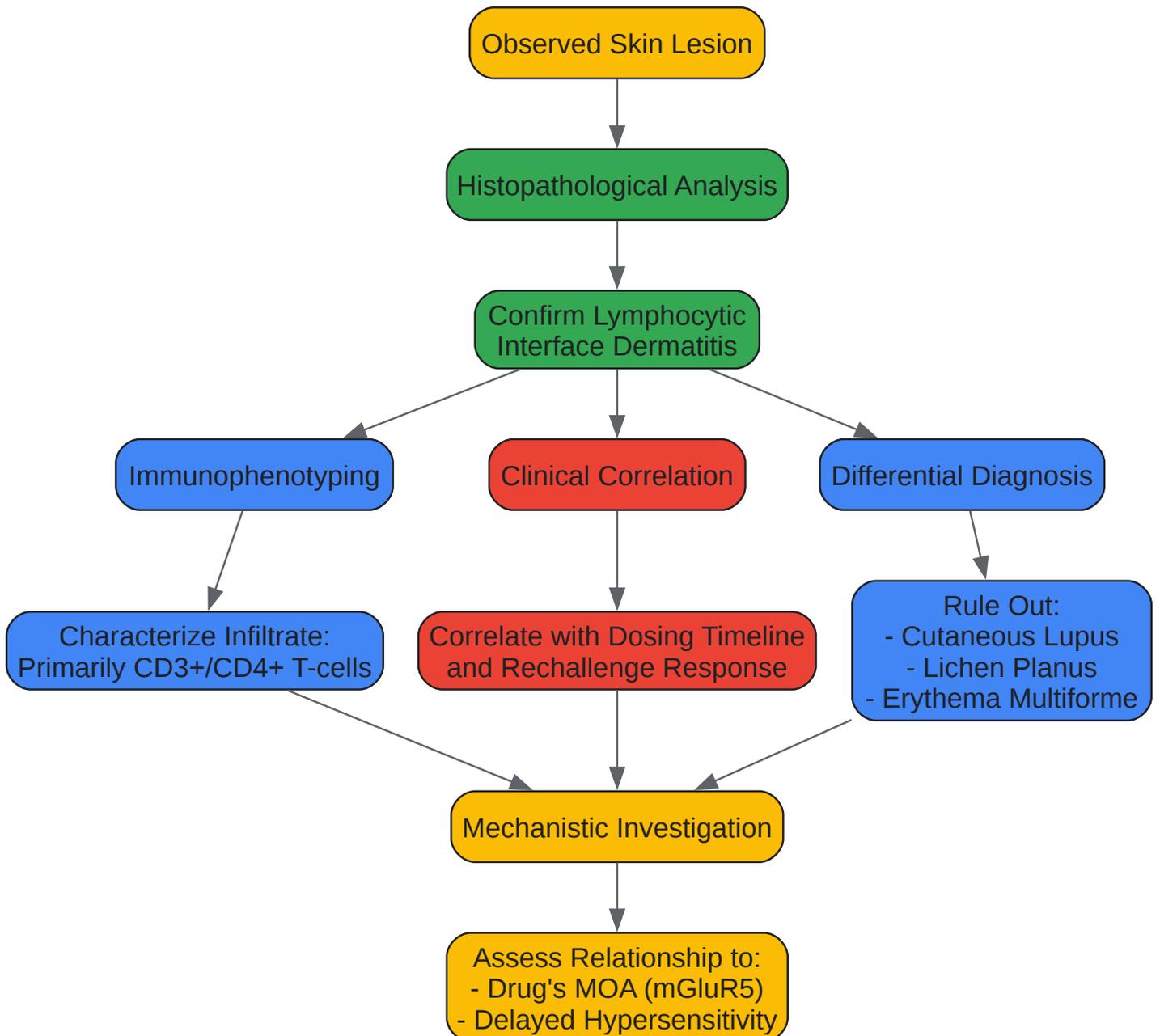
Differential Diagnosis

Lymphocytic interface dermatitis is a histological pattern, and distinguishing this drug-induced reaction from other similar conditions is crucial. The table below lists key differential diagnoses [2] [3].

Condition	Key Distinguishing Features
Cutaneous Lupus Erythematosus	Female predominance; positive ANA, anti-Smith, and anti-dsDNA antibodies; less truncal involvement [4] [2].
Lichen Planus	Dense band-like (lichenoid) lymphocytic infiltrate; epidermal changes like hypergranulosis and acanthosis; often pruritic, purple, polygonal papules [2] [3] [5].
Erythema Multiforme	Prototype of "acute cytotoxic" interface dermatitis; associated with herpes simplex infection or other triggers; "satellite cell necrosis" may be present [2] [3].
Polymorphous Light Eruption	Triggered by sun exposure; lesions can occur in non-sun-exposed areas [4].
Jessner's Lymphocytic Infiltration	Benign condition with superficial and deep perivascular lymphocytic infiltrates; can be induced by drugs [4].

Proposed Experimental Workflow for Investigation

For investigating this finding in a non-clinical or translational research setting, the following workflow is recommended.



[Click to download full resolution via product page](#)

Experimental Protocols for Mechanistic Insight

To delve deeper into the underlying mechanisms, consider these experimental approaches.

1. Histopathology and Immunophenotyping This is the foundational protocol for confirming the diagnosis [1] [2] [3].

- **Tissue Collection:** Collect skin biopsies from both lesional and non-lesional areas.
- **Processing:** Fix in 10% neutral buffered formalin, process, and embed in paraffin.
- **Staining:** Section and stain with Hematoxylin and Eosin (H&E).
- **Key Assessment:** Evaluate for basal vacuolization, apoptotic keratinocytes (Civatte bodies), and lymphocytic infiltration at the dermo-epidermal junction.
- **Immunohistochemistry (IHC):** Perform IHC on serial sections using antibodies against **CD3** (pan-T cell), **CD4** (T-helper), **CD8** (cytotoxic T), and **CD68** (macrophages) to characterize the inflammatory infiltrate [1].

2. Rechallenge Study Protocol This protocol is critical for establishing a causal link to the drug and understanding the immune response [1].

- **Dosing Holiday:** After the initial appearance of skin lesions, discontinue the test article (**PF-06422913**).
- **Observation:** Monitor until the clinical and histological lesions have fully resolved.
- **Rechallenge:** Re-administer the test article at the same or a lower dose.
- **Monitoring:** Observe and record the **time to relapse** and the **severity of lesions**.
- **Expected Outcome:** A positive rechallenge is indicated by a recurrence of lesions with a **more rapid onset**, which is highly suggestive of an adaptive immune (hypersensitivity) response [1].

Key Takeaways for Researchers

- **Monitor Closely:** Be vigilant for skin changes, particularly after 1-2 weeks of dosing, with special attention to the genital region in males.
- **Biopsy Early:** A skin biopsy for H&E and immunophenotyping is essential for definitive diagnosis.
- **Consider Rechallenge:** A controlled rechallenge study provides the strongest evidence for a drug-related effect.
- **Rule Out Other Causes:** A thorough differential diagnosis is necessary, as this histological pattern is not unique to this drug class.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Drug-induced Skin Lesions in Cynomolgus Macaques ... [pubmed.ncbi.nlm.nih.gov]
2. Interface dermatitis [pathologyoutlines.com]
3. Interface dermatitis [ijdv.com]
4. Jessner Lymphocytic Infiltration of the Skin - StatPearls - NCBI [ncbi.nlm.nih.gov]
5. Lichen planus - Symptoms and causes [mayoclinic.org]

To cite this document: Smolecule. [PF-06422913 lymphocytic interface inflammation side effects]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539171#pf-06422913-lymphocytic-interface-inflammation-side-effects>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com